

Metaxalone-d3: A Technical Guide to Commercial Availability for Research Professionals

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Compound of Interest

Compound Name: Metaxalone-d3

Cat. No.: B12309658

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **Metaxalone-d3**, a deuterated analog of the skeletal muscle relaxant Metaxalone. This document is intended to serve as a resource for researchers in pharmacology, drug metabolism, and related fields who require a stable isotope-labeled internal standard for bioanalytical studies or wish to investigate the pharmacokinetic profile of Metaxalone.

Commercial Availability and Supplier Specifications

Metaxalone-d3 is available for research purposes from specialized chemical suppliers. The following table summarizes the key quantitative data for **Metaxalone-d3** as offered by prominent vendors in the research chemical space. Researchers are advised to contact the suppliers directly for the most current pricing, availability, and detailed certificates of analysis.

Supplier	CAS Number	Chemical Formula	Molecular Weight (g/mol)	Purity	Additional Information
Simson Pharma Limited[1]	1192812-66-0	C12H12D3NO3	224.27	Not specified; Certificate of Analysis provided with purchase.[1]	Also offers Metaxalone-d6.
Immunomart[2]	1192812-66-0	Not explicitly stated	224.27	98.0%[2]	Solubility: 10 mM in DMSO.[2]

Understanding the Significance of Deuteration

The substitution of hydrogen atoms with deuterium, a stable isotope of hydrogen, in the Metaxalone molecule results in **Metaxalone-d3**. This isotopic labeling is a critical tool in pharmacokinetic studies for several reasons:

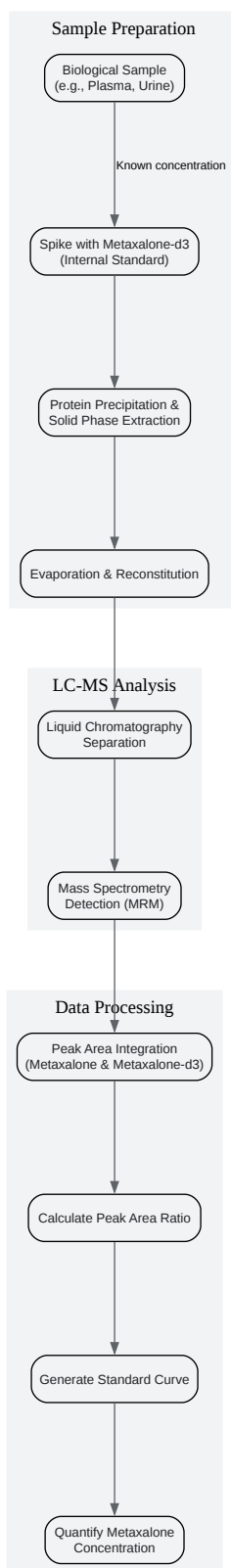
- **Internal Standard in Mass Spectrometry:** Due to its identical chemical properties to unlabeled Metaxalone but distinct mass, **Metaxalone-d3** serves as an ideal internal standard for quantitative analysis by liquid chromatography-mass spectrometry (LC-MS). This allows for precise and accurate measurement of Metaxalone concentrations in biological matrices.
- **Pharmacokinetic Investigations:** Deuterium substitution can sometimes lead to a "kinetic isotope effect," where the C-D bond is stronger than the C-H bond. This can result in altered metabolic pathways and a different pharmacokinetic profile compared to the parent drug. Studying these differences can provide valuable insights into the drug's metabolism and potential for developing "deuterated drugs" with improved therapeutic properties. For a general overview of the impact of deuterium substitution on the pharmacokinetics of pharmaceuticals, researchers can refer to publications on the topic.[2]

Experimental Methodologies

While specific experimental protocols for the use of **Metaxalone-d3** are often developed and validated in-house by research laboratories, a general workflow for its application as an internal

standard in a pharmacokinetic study is outlined below.

General Workflow for Metaxalone Quantification using Metaxalone-d3

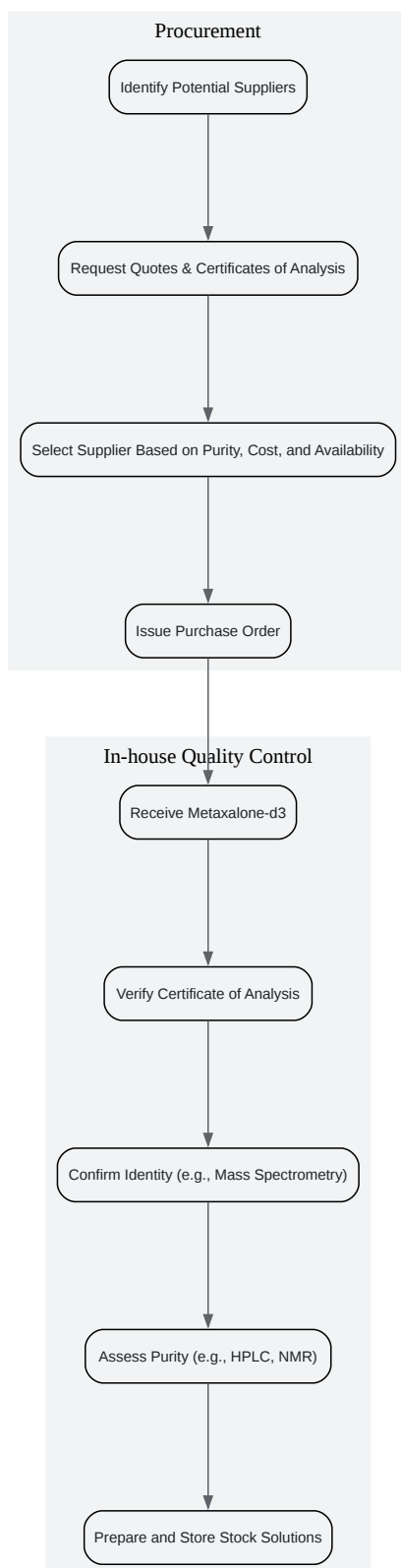


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Caption: Workflow for quantifying Metaxalone in biological samples using **Metaxalone-d3** as an internal standard.

Procurement and Quality Control

The following diagram illustrates a logical workflow for the procurement and quality control of **Metaxalone-d3** for research applications.



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Caption: A typical workflow for the procurement and quality control of research-grade **Metaxalone-d3**.

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References

- 1. Metaxalone-d3 | CAS No- 1192812-66-0 | Simson Pharma Limited [simsonpharma.com]
- 2. Metaxalone-d3 - Immunomart [immunomart.org]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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